

## 6-Chloro-3-indoxyl caprylate CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 6-Chloro-3-indoxyl caprylate

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# An In-Depth Technical Guide to 6-Chloro-3-indoxyl caprylate

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**6-Chloro-3-indoxyl caprylate** is a chromogenic substrate meticulously designed for the sensitive detection of esterase activity. This synthetic molecule is a cornerstone in various microbiological and biochemical applications, enabling the visual identification of microorganisms and the quantification of enzymatic activity. Upon enzymatic cleavage by esterases, **6-Chloro-3-indoxyl caprylate** releases 6-chloro-3-indoxyl, which subsequently undergoes oxidative dimerization to form a distinctively colored, insoluble precipitate. This guide provides a comprehensive overview of its chemical properties, mechanism of action, and detailed protocols for its application.

## **Core Properties**

CAS Number: 159954-35-5[1][2]

Molecular Formula: C16H20CINO2

Molecular Weight: 293.80 g/mol [1]



This section summarizes the key physicochemical properties of **6-Chloro-3-indoxyl caprylate**, providing a foundational understanding for its use in experimental settings.

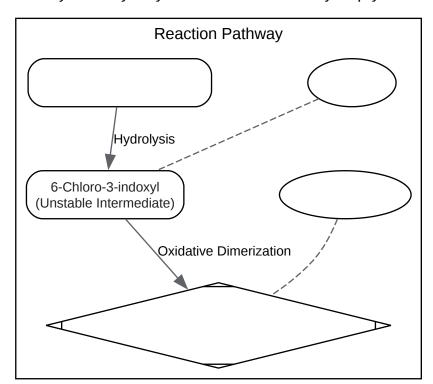
Property	Value	Reference
CAS Number	159954-35-5	[1][2]
Molecular Formula	C16H20CINO2	
Molecular Weight	293.80 g/mol	[1]
Synonyms	6-Chloro-1H-indol-3-yl octanoate, Rose caprylate	[3]
Appearance	White to off-white crystalline powder	
Storage	Store at -20°C, protect from light	[4]

# Mechanism of Action: Enzymatic Cleavage and Chromogen Formation

The utility of **6-Chloro-3-indoxyl caprylate** as a chromogenic substrate is rooted in a two-step reaction mechanism. This process provides a visual endpoint for the detection of esterase activity.

- Enzymatic Hydrolysis: The process is initiated when an esterase enzyme recognizes and cleaves the ester bond of the 6-Chloro-3-indoxyl caprylate molecule. This hydrolysis reaction yields two products: caprylic acid (octanoic acid) and the unstable intermediate, 6chloro-3-indoxyl.
- Oxidative Dimerization: In the presence of oxygen, the liberated 6-chloro-3-indoxyl
  molecules undergo spontaneous oxidative dimerization. This reaction forms 6,6'-dichloroindigo, a water-insoluble precipitate with a characteristic rose or salmon color. The intensity
  of the color produced is directly proportional to the level of esterase activity.





#### Enzymatic Hydrolysis of 6-Chloro-3-indoxyl caprylate

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Caption: Enzymatic cleavage and color formation pathway.

### **Applications in Research and Development**

**6-Chloro-3-indoxyl caprylate** is a versatile tool for the detection of esterase activity across various scientific disciplines.

- Microbiology: It is primarily used in selective and differential culture media for the identification of bacteria that produce esterases. For instance, it can aid in the differentiation of certain pathogenic species, such as Salmonella, which exhibit esterase activity.
- Enzyme Assays: The substrate can be employed to quantify the activity of purified or crude esterase preparations. The colorimetric nature of the assay allows for spectrophotometric



measurement of the reaction progress.

 Histochemistry: In tissue sections, 6-Chloro-3-indoxyl caprylate can be used to localize esterase activity, providing insights into cellular function and distribution of these enzymes.

### **Experimental Protocols**

The following protocols provide a general framework for the use of **6-Chloro-3-indoxyl caprylate** in microbiological applications. Optimization may be required for specific bacterial strains or experimental conditions.

#### **Preparation of Stock Solution**

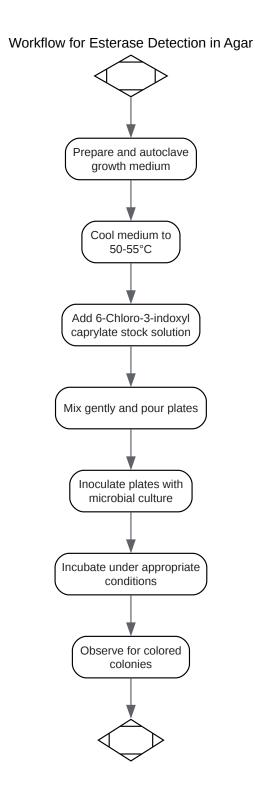
A stock solution of **6-Chloro-3-indoxyl caprylate** should be prepared in an appropriate organic solvent due to its limited aqueous solubility.

Parameter	Recommendation
Solvent	N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
Concentration	20 mg/mL
Storage	Store at -20°C in a light-protected container.

## **Protocol for Detection of Esterase Activity in Agar Plates**

This protocol describes the incorporation of **6-Chloro-3-indoxyl caprylate** into a solid growth medium for the detection of esterase-producing colonies.





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Caption: Experimental workflow for agar plate assay.



#### Methodology:

- Medium Preparation: Prepare the desired bacteriological agar medium according to the manufacturer's instructions and sterilize by autoclaving.
- Cooling: Allow the autoclaved medium to cool to approximately 50-55°C in a water bath.
- Substrate Addition: Aseptically add the **6-Chloro-3-indoxyl caprylate** stock solution to the molten agar to achieve a final concentration typically in the range of 20-40 μg/mL. Swirl the flask gently to ensure thorough mixing without introducing air bubbles.
- Pouring Plates: Dispense the supplemented agar into sterile petri dishes and allow them to solidify at room temperature.
- Inoculation: Streak or spread the microbial sample onto the surface of the agar plates.
- Incubation: Incubate the plates under the optimal conditions (temperature and duration) for the growth of the target microorganism.
- Observation: Following incubation, examine the plates for the presence of colonies exhibiting a rose or salmon-pink coloration, indicative of esterase activity.

#### Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **6-Chloro-3-indoxyl caprylate**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.[5][6][7]



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